

# Navigating the Research Chemical Landscape: A Guide to Diphenylbutane Isomers and Derivatives

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## Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

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For researchers, scientists, and professionals in drug development, sourcing the right chemical compounds is a critical first step in the journey of discovery. This technical guide addresses the commercial availability of **1,1-Diphenylbutane** for research purposes. Our investigation reveals that **1,1-Diphenylbutane** is not readily available from commercial suppliers. However, a range of its isomers and derivatives are accessible. This guide provides a comprehensive overview of these alternatives, their suppliers, and relevant technical data to aid in your research endeavors.

## Commercially Available Diphenylbutane Isomers and Derivatives

While the direct procurement of **1,1-Diphenylbutane** for research is not feasible, several structural isomers and derivatives can be sourced from various chemical suppliers. These compounds offer alternative scaffolds for chemical synthesis and biological screening. The following table summarizes the available compounds, their key properties, and identifies some commercial suppliers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Reputable Suppliers
1,3-Diphenylbutane	1520-44-1	C <sub>16</sub> H <sub>18</sub>	210.32	Pharmaffiliates, Fluorochem, Benchchem, LGC Standards
1,4-Diphenylbutane	1083-56-3	C <sub>16</sub> H <sub>18</sub>	210.31	Sigma-Aldrich, Sarchem Labs, BOC Sciences, Simson Pharma, ChemicalBook, Biosynth
1,1-Diphenylbutane-1,2-diol	108843-02-3	C <sub>16</sub> H <sub>18</sub> O <sub>2</sub>	242.31	Sigma-Aldrich
1,1-Diphenylbutane-1,4-diol	1023-94-5	C <sub>16</sub> H <sub>18</sub> O <sub>2</sub>	242.31	Sigma-Aldrich, Parchem, ChemicalRegister, Benchchem

## Representative Experimental Protocol: Synthesis of 1,1-Diphenylbutane-1,4-diol

Due to the absence of commercially available **1,1-Diphenylbutane**, a specific experimental protocol for its direct use is unavailable. Instead, this section details a representative synthetic protocol for a related, commercially available derivative: **1,1-Diphenylbutane-1,4-diol**. This synthesis provides a practical example of how a researcher might prepare a diphenylbutane derivative in a laboratory setting.

Objective: To synthesize **1,1-Diphenylbutane-1,4-diol** from  $\gamma$ -butyrolactone and a Grignard reagent.

Materials:

- $\gamma$ -butyrolactone
- 2 M solution of phenylmagnesium bromide in Tetrahydrofuran (THF)
- Anhydrous THF
- Saturated aqueous ammonium chloride solution
- 2 N hydrochloric acid
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

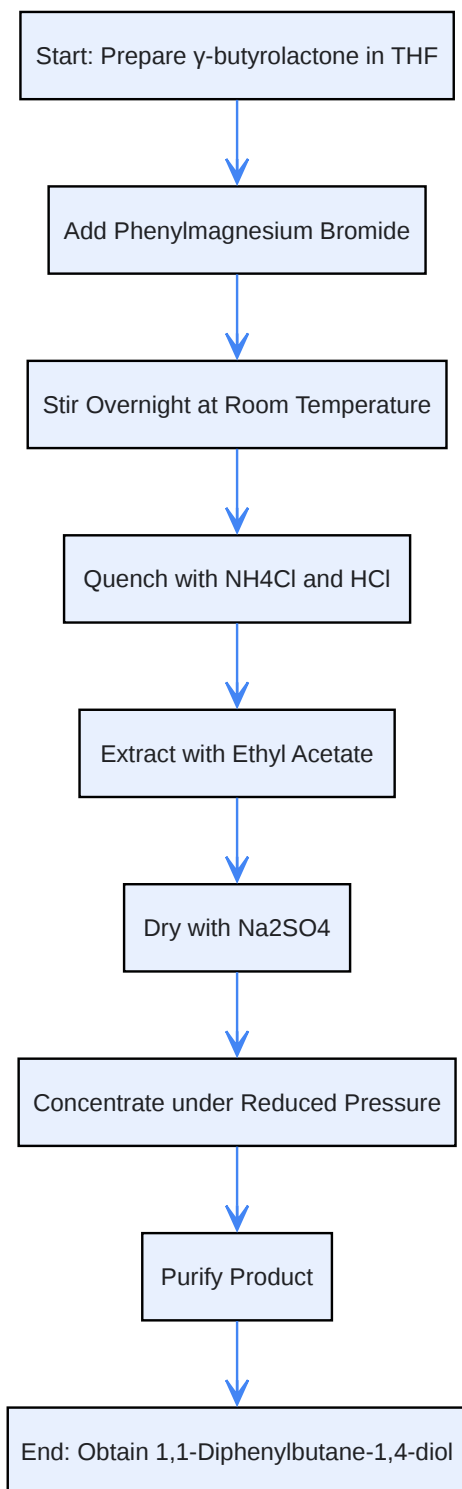
- To a solution of 4.33 g (50.3 mmol) of  $\gamma$ -butyrolactone in 60 ml of anhydrous THF, add 60 ml (120 mmol) of a 2 M solution of phenylmagnesium bromide in THF dropwise over 50 minutes.
- Stir the reaction mixture at room temperature overnight.
- Quench the reaction by the dropwise addition of a saturated aqueous ammonium chloride solution, followed by 2 N hydrochloric acid.
- Extract the aqueous layer with ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate.

- Concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **1,1-Diphenylbutane-1,4-diol** can be further purified by recrystallization or column chromatography.

## Visualizing the Workflow

To clearly illustrate the experimental process, the following diagrams outline the logical flow of the synthesis and a general workflow for sourcing and utilizing a research chemical.

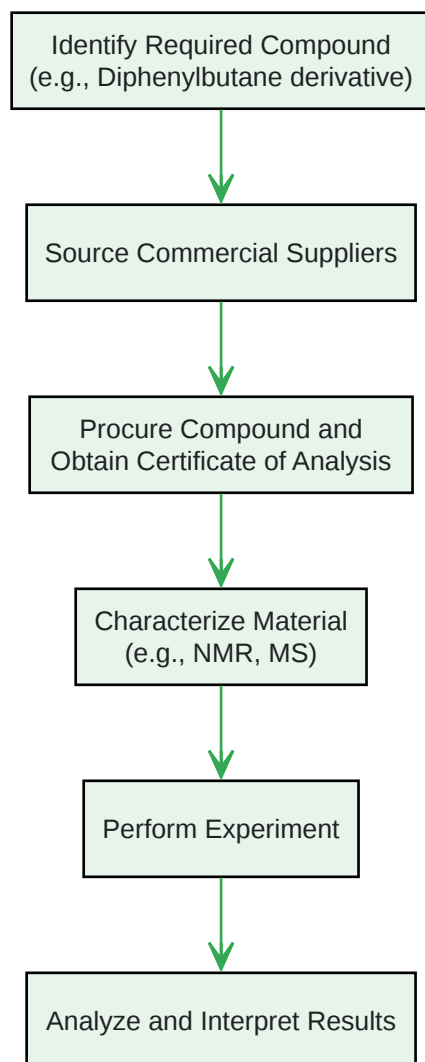
## Synthesis of 1,1-Diphenylbutane-1,4-diol



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Caption: Synthetic workflow for **1,1-Diphenylbutane-1,4-diol**.

## General Research Chemical Workflow



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Caption: General workflow for sourcing and using a research chemical.

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